

An In-depth Technical Guide to the Chemical Structure of Syringomycin E

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Compound of Interest

Compound Name: Syringomycin

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Abstract

Syringomycin E is a potent cyclic lipodepsipeptide phytotoxin produced by the bacterium *Pseudomonas syringae* pv. *syringae*. Renowned for its broad-spectrum antifungal and phytotoxic activities, it has garnered significant interest in the fields of agriculture and medicine. This technical guide provides a comprehensive overview of the chemical structure of **Syringomycin E**, detailing its amino acid composition, stereochemistry, and unique structural features. Furthermore, it outlines the experimental protocols employed for its structural elucidation, its mechanism of action through membrane disruption, and the biosynthetic pathway responsible for its production. This document is intended to serve as a valuable resource for researchers engaged in the study of natural products, antimicrobial peptides, and the development of novel therapeutic agents.

Chemical Structure of Syringomycin E

Syringomycin E is a complex biomolecule with a well-defined chemical architecture. It is classified as a cyclic lipodepsinonapeptide, indicating a cyclic structure composed of nine amino acid residues linked by both peptide and ester bonds, and featuring a lipid tail.

Molecular Formula and Mass

The chemical properties of **Syringomycin E** are summarized in the table below.

Property	Value
Molecular Formula	C ₅₃ H ₈₅ ClN ₁₄ O ₁₇
Molecular Weight	1225.8 g/mol [1]
Class	Cyclic Lipodepsipeptide

Amino Acid Sequence and Composition

The core of **Syringomycin E** is a nine-residue peptide ring. The amino acid sequence has been determined to be:

Ser¹ - Ser² - Dab³ - Dab⁴ - Arg⁵ - Phe⁶ - Dhb⁷ - 3-OH-Asp⁸ - 4-Cl-Thr⁹[\[2\]](#)

This sequence contains several non-proteinogenic and modified amino acids, which contribute to the molecule's unique biological activity.

- Dab: 2,4-diaminobutyric acid
- Dhb: 2,3-dehydroaminobutyric acid
- 3-OH-Asp: L-threo-β-hydroxyaspartic acid[\[3\]](#)
- 4-Cl-Thr: 4-chloro-L-threonine[\[4\]](#)

Stereochemistry

The stereochemical configuration of the amino acid residues is crucial for the biological activity of **Syringomycin E**. The established stereochemistry is as follows:

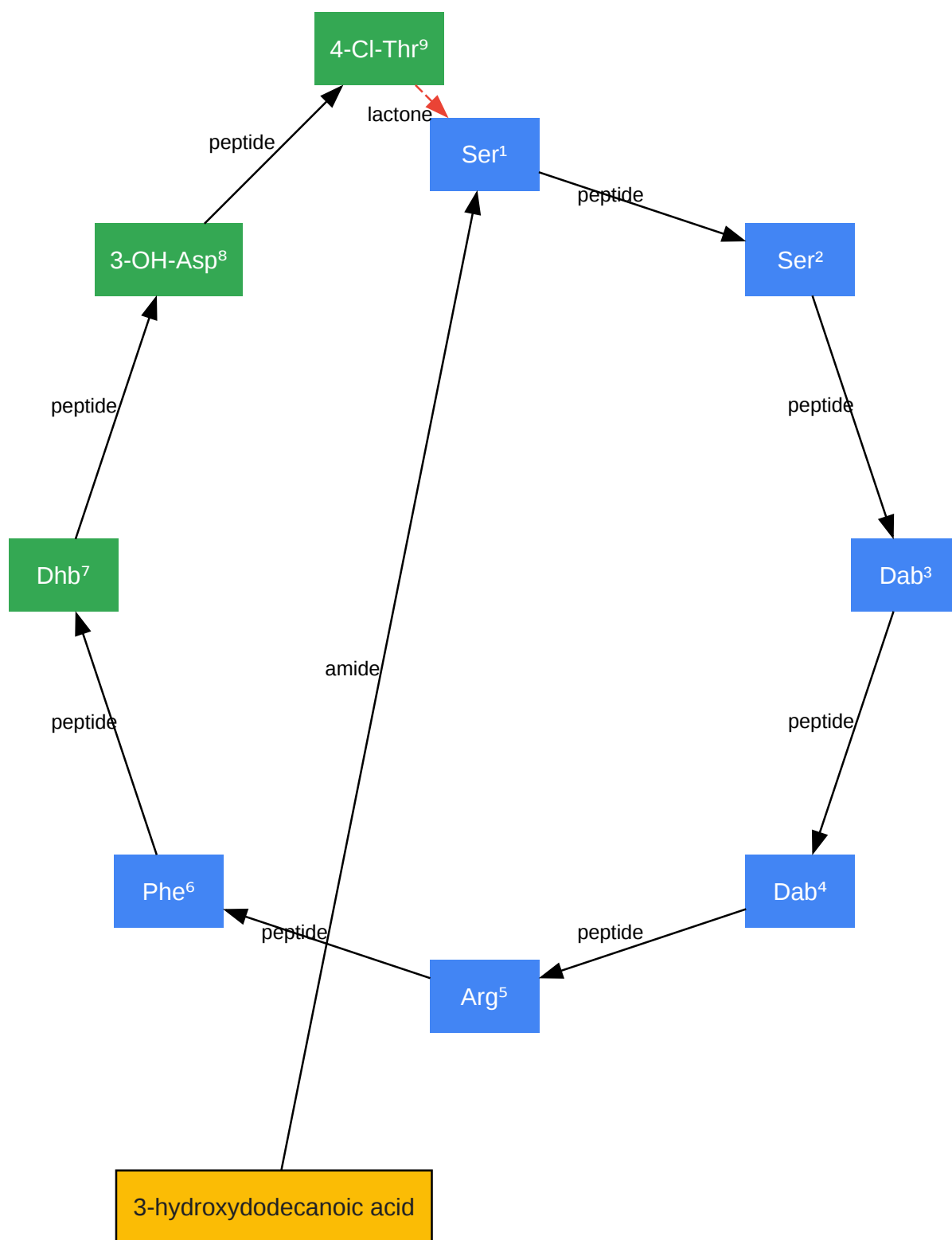
Residue	Stereochemistry
Serine (Ser)	L
Diaminobutyric acid (Dab)	L
Arginine (Arg)	L
Phenylalanine (Phe)	L
3-hydroxyaspartic acid (3-OH-Asp)	L-threo
4-chlorothreonine (4-Cl-Thr)	L

The stereochemistry of the proteinogenic amino acids (Ser, Arg, Phe) is presumed to be L, as is common in non-ribosomally synthesized peptides from bacteria.

Cyclic Structure and Lipid Tail

The cyclic nature of **Syringomycin E** is a result of a lactone (ester) bond formed between the β -carboxyl group of the C-terminal 3-hydroxyaspartic acid residue and the hydroxyl group of the N-terminal serine residue.^[2] This head-to-tail cyclization creates a stable macrocyclic structure.

Attached to the N-terminal serine via an amide linkage is a 3-hydroxydodecanoic acid fatty acid tail.^[2] This lipid moiety is essential for the interaction of **Syringomycin E** with cell membranes.



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Fig. 1: Chemical Structure of **Syringomycin E**

Experimental Protocols for Structural Elucidation

The determination of the complex structure of **Syringomycin E** has relied on a combination of advanced analytical techniques.

Isolation and Purification

A general protocol for the isolation and purification of **Syringomycin E** from *Pseudomonas syringae* cultures is as follows:

- **Culturing:** *P. syringae* is cultured in a suitable liquid medium to promote the production of **Syringomycin E**.
- **Extraction:** The bacterial cells are removed by centrifugation, and the supernatant is acidified. **Syringomycin E** is then extracted from the supernatant using an organic solvent such as n-butanol.
- **Purification:** The crude extract is further purified using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) with a reversed-phase column (e.g., C18) is commonly employed. A gradient of an organic solvent (e.g., acetonitrile or methanol) in water, often with a small amount of acid (e.g., acetic acid), is used to elute the compound.[5]

Mass Spectrometry (MS)

Fast Atom Bombardment Mass Spectrometry (FAB-MS) and other MS techniques have been instrumental in determining the molecular weight and amino acid sequence of **Syringomycin E**.

- **Sample Preparation:** The purified **Syringomycin E** sample is mixed with a suitable matrix (e.g., glycerol) on a target probe.
- **Ionization:** The sample is bombarded with a high-energy beam of atoms (e.g., xenon) to generate ions.
- **Analysis:** The mass-to-charge ratio of the resulting ions is measured. Fragmentation patterns observed in tandem MS (MS/MS) experiments provide information about the sequence of amino acids.

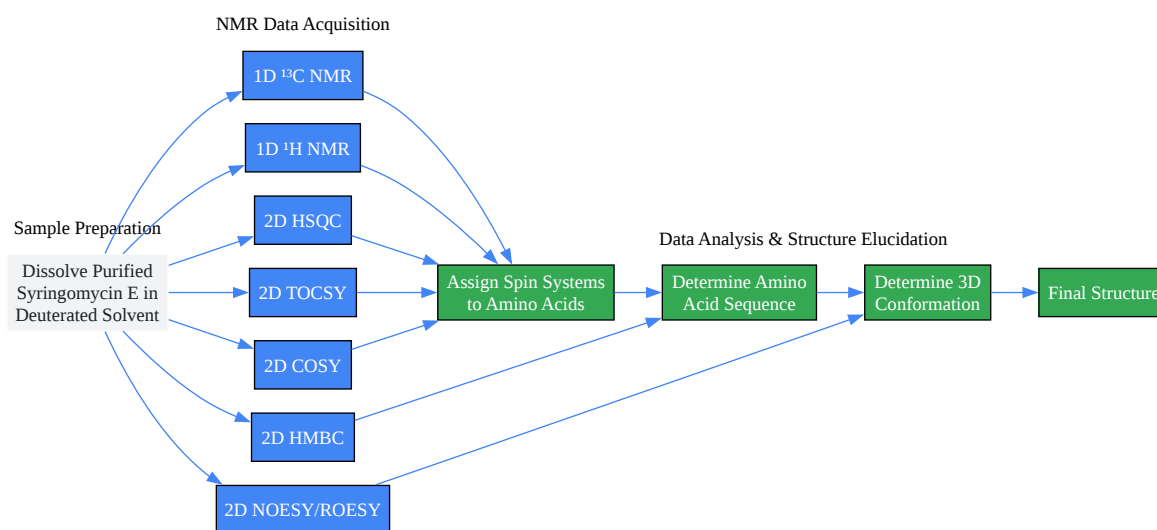
Nuclear Magnetic Resonance (NMR) Spectroscopy

One-dimensional (1D) and two-dimensional (2D) NMR spectroscopy have been crucial for elucidating the detailed three-dimensional structure and stereochemistry of **Syringomycin E**.

[2]

- Sample Preparation: A purified sample of **Syringomycin E** is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CD₃CN/D₂O).
- 1D NMR (¹H and ¹³C): These experiments provide information about the chemical environment of the protons and carbons in the molecule.
- 2D NMR:
 - COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other, helping to piece together the spin systems of individual amino acid residues.
 - TOCSY (Total Correlation Spectroscopy): Shows correlations between all protons within a spin system, which is particularly useful for identifying amino acid side chains.
 - NOESY (Nuclear Overhauser Effect Spectroscopy) / ROESY (Rotating-frame Overhauser Effect Spectroscopy): Identifies protons that are close to each other in space, providing crucial distance constraints for determining the 3D conformation of the molecule.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which helps in connecting the different amino acid residues and confirming the overall structure.

A general workflow for 2D NMR analysis is presented below.



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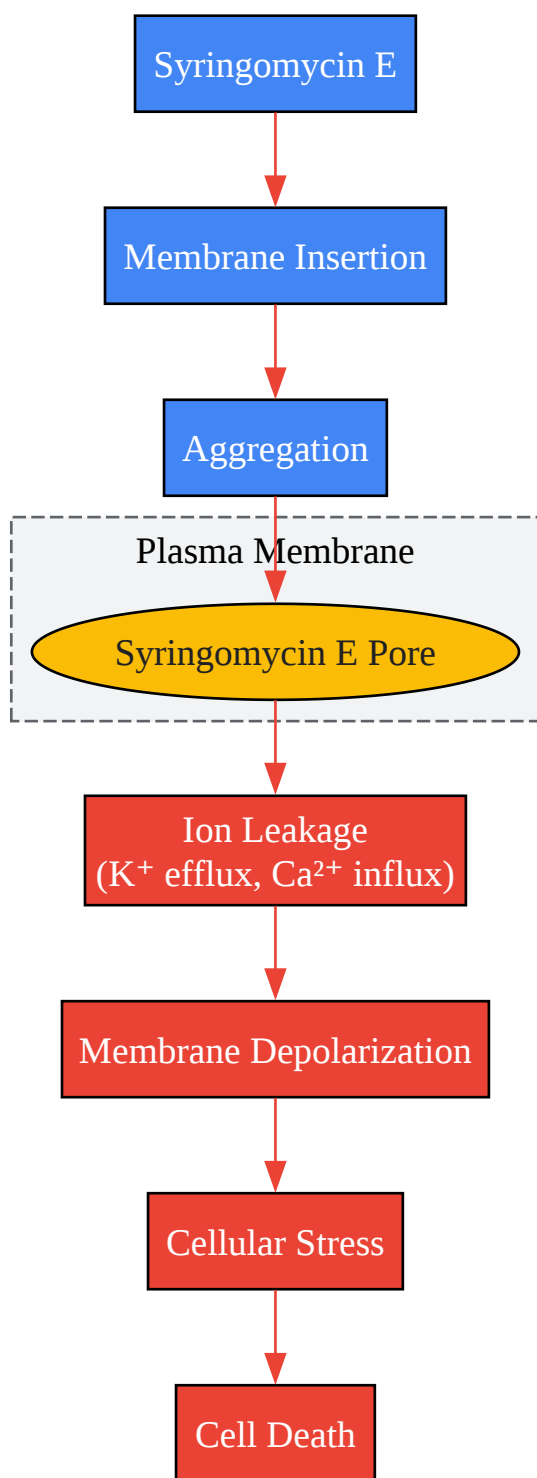
Fig. 2: Workflow for 2D NMR-based Structural Elucidation

Mechanism of Action: Membrane Disruption

The primary mechanism of action of **Syringomycin E** involves the disruption of the plasma membrane of target cells.[6] This is a multi-step process that ultimately leads to cell death.

- **Membrane Insertion:** The amphipathic nature of **Syringomycin E**, with its hydrophobic fatty acid tail and hydrophilic peptide head, facilitates its insertion into the lipid bilayer of the plasma membrane.

- **Pore Formation:** Once inserted, multiple molecules of **Syringomycin E** aggregate to form transmembrane pores or channels.[\[6\]](#)
- **Ion Leakage:** These pores disrupt the selective permeability of the membrane, leading to an uncontrolled leakage of ions. This includes an efflux of intracellular potassium ions (K^+) and an influx of extracellular calcium ions (Ca^{2+}).[\[7\]](#)
- **Membrane Depolarization:** The unregulated ion movement leads to the dissipation of the membrane potential.
- **Cellular Stress and Death:** The loss of ion homeostasis and membrane integrity triggers a cascade of downstream events, including the inhibition of plasma membrane H^+ -ATPase activity, disruption of cellular signaling, and ultimately, cell death.[\[8\]](#)



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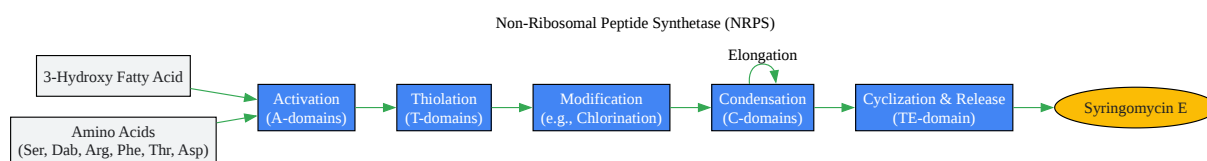
Fig. 3: Signaling Pathway of Syringomycin E Action

Biosynthesis of Syringomycin E

Syngomycin E is synthesized by a non-ribosomal peptide synthetase (NRPS) multienzyme complex. This is a large, modular protein assembly line that activates, modifies, and links amino acids in a specific sequence without the use of ribosomes. The genes encoding the **Syngomycin E** NRPS are organized in the *syr* gene cluster.

A simplified workflow for the biosynthesis is as follows:

- **Fatty Acid Acylation:** A 3-hydroxy fatty acid is activated and loaded onto the NRPS.
- **Amino Acid Activation:** Each amino acid in the sequence is activated as an aminoacyl adenylate by a specific adenylation (A) domain within an NRPS module.
- **Thiolation:** The activated amino acid is then transferred to a thiolation (T) domain, also known as a peptidyl carrier protein (PCP), where it is covalently attached via a thioester bond.
- **Modification:** Some amino acids undergo modification while attached to the T domain. For example, the chlorination of threonine is catalyzed by the enzyme SyrB2.[4]
- **Peptide Bond Formation:** Condensation (C) domains catalyze the formation of peptide bonds between the amino acids on adjacent modules.
- **Elongation:** The growing peptide chain is passed from one module to the next.
- **Cyclization and Release:** A thioesterase (TE) domain at the final module catalyzes the cyclization and release of the final lipodepsipeptide product.



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Fig. 4: Biosynthetic Workflow of **Syringomycin E**

Conclusion

Syringomycin E possesses a complex and fascinating chemical structure that is directly responsible for its potent biological activities. Its cyclic lipodepsipeptide nature, featuring a unique combination of proteinogenic, non-proteinogenic, and modified amino acids, allows it to effectively disrupt the plasma membranes of target organisms. A thorough understanding of its structure, mechanism of action, and biosynthesis is essential for the development of new antifungal agents and for elucidating the intricate interactions between pathogenic bacteria and their hosts. The experimental protocols outlined in this guide provide a foundation for further research into this remarkable natural product.

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